

WAY-608094: A Technical Overview of its Chemical Profile

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Compound of Interest

Compound Name: WAY-608094

Cat. No.: B10816682

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WAY-608094 is a chemical compound with the systematic IUPAC name (2,3-Di-2-furanyl-6-quinoxaliny)phenylmethanone. This technical guide provides a concise summary of its core chemical and structural properties.

Chemical Structure and Identifiers

The molecular structure of **WAY-608094** is characterized by a central quinoxaline ring substituted with two furan rings and a benzoyl group.

Property	Value
Molecular Formula	C ₂₃ H ₁₄ N ₂ O ₃
Molecular Weight	366.37 g/mol
CAS Number	312590-55-9
PubChem CID	1037240
SMILES	<chem>C1=CC=C(C=C1)C(=O)C2=CC3=C(C=C2)N=C(C(=N3)C4=CC=CO4)C5=CC=CO5</chem>
InChI	InChI=1S/C23H14N2O3/c26-23(15-6-2-1-3-7-15)16-10-11-17-18(14-16)25-22(20-9-5-13-28-20)21(24-17)19-8-4-12-27-19/h1-14H

Caption: Table summarizing the key chemical identifiers and properties of **WAY-608094**.

Note on Further Information

At the time of this writing, detailed public information regarding the pharmacological properties, experimental protocols, and specific signaling pathways associated with **WAY-608094** is limited. Further investigation into proprietary databases or specialized chemical literature may be required to obtain quantitative data such as binding affinities (K_i), half-maximal inhibitory concentrations (IC_{50}), and to elucidate its mechanism of action and effects on biological signaling cascades.

Without specific experimental data, the generation of detailed experimental workflows or signaling pathway diagrams would be speculative and is therefore not included in this guide. Researchers interested in the potential biological activity of **WAY-608094** are encouraged to consult specialized pharmacological studies or conduct their own in vitro and in vivo investigations.

- To cite this document: BenchChem. [WAY-608094: A Technical Overview of its Chemical Profile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10816682#way-608094-chemical-structure-and-properties\]](https://www.benchchem.com/product/b10816682#way-608094-chemical-structure-and-properties)

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